

Personal protective equipment for handling 1-Bromoisoquinolin-3-amine

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Compound of Interest

Compound Name: **1-Bromoisoquinolin-3-amine**

Cat. No.: **B082021**

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Essential Safety and Handling Guide for 1-Bromoisoquinolin-3-amine

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1-Bromoisoquinolin-3-amine** (CAS No. 13130-79-5). The following procedures are designed to ensure a safe laboratory environment and proper logistical management of this chemical.

Hazard Identification and Classification

1-Bromoisoquinolin-3-amine is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and ingestion. It is crucial to understand its specific hazards to implement appropriate safety measures.[\[1\]](#)

Hazard Classification	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation
Specific target organ toxicity - single exposure	Category 3	H335: May cause respiratory irritation

Data sourced from the Fisher Scientific Safety Data Sheet for **1-Bromoisoquinolin-3-amine**.

[\[1\]](#)

Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment is mandatory when handling **1-Bromoisoquinolin-3-amine** to prevent exposure.[\[1\]](#)[\[2\]](#)

Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields or goggles (conforming to EN166).	Protects against splashes and dust particles causing serious eye irritation. [1]
Hand Protection	Wear appropriate chemical-resistant gloves.	Prevents skin contact, which can be harmful and cause irritation. [1]
Skin and Body Protection	Wear appropriate protective clothing to prevent skin exposure.	Minimizes the risk of dermal absorption and skin irritation. [1]
Respiratory Protection	Use a respirator when dusts are generated.	Protects against inhalation, which is harmful and can cause respiratory irritation.

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict handling protocol is essential to minimize risk.

1. Engineering Controls and Preparation:

- Ventilation: Always handle **1-Bromoisoquinolin-3-amine** inside a certified chemical fume hood to ensure adequate ventilation.[\[1\]](#)[\[3\]](#)
- Area Designation: Designate a specific area for handling this compound to contain any potential contamination.
- Emergency Equipment: Ensure an eyewash station and safety shower are readily accessible and have been recently tested.

2. Handling the Chemical:

- Avoid Dust Formation: Handle the solid material carefully to avoid creating dust.[\[1\]](#)
- Personal Hygiene: Do not eat, drink, or smoke in the handling area.[\[1\]](#) Wash hands thoroughly after handling and before breaks.[\[1\]](#)

- Clothing: Remove and wash contaminated clothing before reuse.[1]
- Exposure Avoidance: Do not get the chemical in eyes, on skin, or on clothing.[1] Avoid breathing dust, fumes, or vapors.[1]

3. Storage:

- Container: Keep the container tightly closed.
- Conditions: Store in a cool, well-ventilated area.[4] Protect from direct sunlight and store the contents under argon.[1]

Emergency and First Aid Procedures

Immediate and appropriate first aid is critical in the event of an exposure.[1]

Exposure Route	First Aid Measures
Eye Contact	Rinse immediately and cautiously with plenty of water for at least 15 minutes, also under the eyelids.[1] Remove contact lenses if present and easy to do.[1] Seek immediate medical attention.[1]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes.[1] Remove all contaminated clothing. Seek immediate medical attention.[1]
Ingestion	Call a POISON CENTER or doctor/physician if you feel unwell.[1] Do NOT induce vomiting.
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.

Disposal Plan

Chemical waste must be disposed of in accordance with all local, state, and federal regulations.[\[5\]](#)

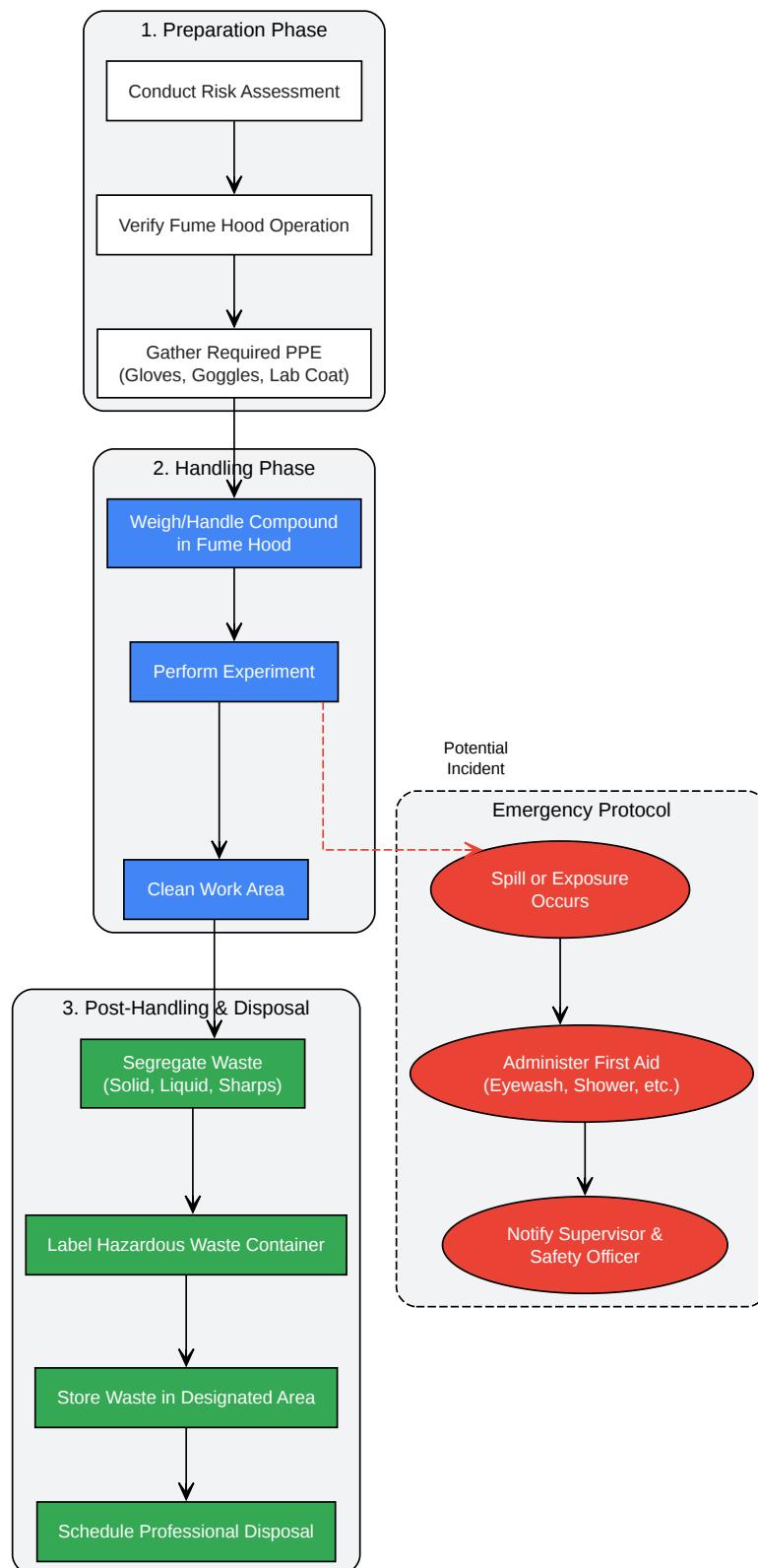
1. Waste Collection:

- Container: Collect waste material in a designated, properly labeled, and sealed container.
- Labeling: The label should clearly identify the contents as "Hazardous Waste" and list "**1-Bromoisoquinolin-3-amine**".

2. Disposal Procedure:

- Spills: For small spills, sweep up the solid material, avoiding dust formation, and place it into a suitable container for disposal.[\[1\]](#)
- Environmental Release: Do not allow the chemical to be released into the environment.[\[1\]](#)
- Professional Disposal: Arrange for disposal through a licensed professional waste disposal service.

Workflow for Handling 1-Bromoisoquinolin-3-amine

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Caption: Workflow for the safe handling and disposal of **1-Bromoisoquinolin-3-amine**.

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